

physical and chemical properties of 4-Ethoxycarbonylphenylboronic acid

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Compound of Interest

Compound Name: *4-Ethoxycarbonylphenylboronic acid*

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An In-depth Technical Guide to **4-Ethoxycarbonylphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Ethoxycarbonylphenylboronic acid**, a versatile reagent in organic synthesis. The information is presented to support its application in research, particularly in drug development and materials science.

Chemical Identity

4-Ethoxycarbonylphenylboronic acid is an organoboron compound that is widely utilized as a building block in organic synthesis, most notably in Suzuki-Miyaura cross-coupling reactions[1]. Its structure features a phenyl ring substituted with a boronic acid group and an ethoxycarbonyl group.

Identifier	Value
IUPAC Name	[4-(ethoxycarbonyl)phenyl]boronic acid[2]
Synonyms	4-(Ethoxycarbonyl)benzeneboronic acid, 4-Boronobenzoic acid 1-ethyl ester, 4-Carboethoxybenzeneboronic acid, Ethyl 4-boronobenzoate[1][3]
CAS Number	4334-88-7[1][2]
Molecular Formula	C9H11BO4[1][2][4]
Molecular Weight	193.99 g/mol [1][4]
InChI Key	ZLNFACCFYUFTLD-UHFFFAOYSA-N[2][3]
SMILES	CCOC(=O)c1ccc(cc1)B(O)O[2]

Physicochemical Properties

The physical and chemical properties of **4-Ethoxycarbonylphenylboronic acid** are summarized below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value
Appearance	White to off-white crystalline powder[1][4]
Melting Point	135 °C (dec.)[3], 160 °C (dec.)[1], 184-189 °C[4]
Boiling Point	355.5 °C at 760 mmHg (Predicted)[3][4]
Density	1.2 ± 0.1 g/cm³[4]
Solubility	Soluble in methanol and other polar organic solvents[3][5].
pKa	7.69 ± 0.10 (Predicted)[3]

Chemical Reactivity and Stability

4-Ethoxycarbonylphenylboronic acid is a stable compound under standard conditions and is often stored at room temperature in a dry, dark place[3]. It is primarily known for its participation in palladium-catalyzed cross-coupling reactions.

Key Reactions:

- Suzuki-Miyaura Coupling: It is a key reagent in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds[1].
- Oxidative Hydroxylation: Used in the preparation of phenols[3].
- Homolytic Aromatic Substitution[3].
- Cross-coupling with α -bromocarbonyl compounds[3].
- Trifluoromethylation and Carbometalation of ynamides[3].

The boronic acid moiety is a mild Lewis acid, and the ethoxycarbonyl group can undergo hydrolysis under basic or acidic conditions.

Experimental Protocols

Synthesis of 4-Ethoxycarbonylphenylboronic acid

Method 1: From Ethyl 4-iodobenzoate

- Dissolve Ethyl 4-iodobenzoate (75.8 mmol) in dry THF (300.0 mL) in a three-necked flask.
- Add Triisopropyl borate (227.4 mmol) to the solution.
- Cool the mixture to -78 °C.
- Add n-butyllithium (151.6 mmol) dropwise, maintaining the temperature for 0.5 hours.
- Quench the reaction with a saturated aqueous ammonium chloride solution.
- Adjust the pH to 1 with 1 mol/L hydrochloric acid.
- Extract the aqueous phase with ethyl acetate (3 x 150.0 mL).

- Combine the organic phases and wash with saturated brine (1 x 100 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Distill off the solvent under reduced pressure.
- The residue is triturated with n-hexane and filtered to yield 4-ethoxycarbonyl phenylboronic acid[4].

Method 2: Esterification of 4-Carboxyphenylboronic acid

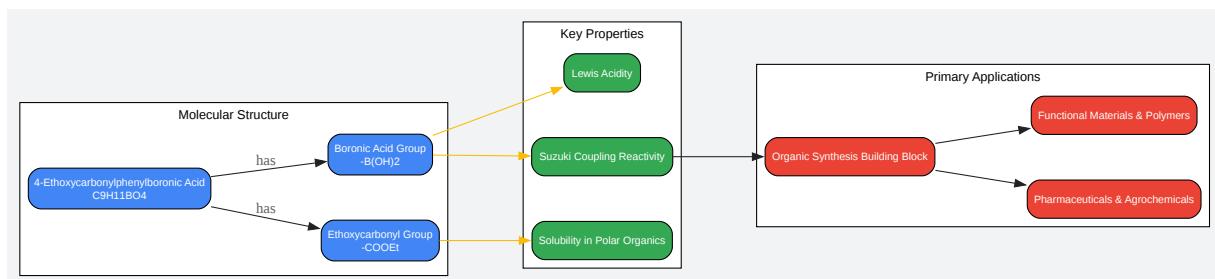
- In a round-bottomed flask, suspend 4-carboxyphenylboronic acid (2.109 mmol) in anhydrous ethanol (10 mL).
- Add a solution of ethanol/HCl (10 mL, pH ~3.0).
- Heat the mixture to 70°C and reflux for 1 hour.
- Cool the reaction to room temperature and stir overnight.
- Concentrate the mixture under reduced pressure.
- Dissolve the concentrate in ethyl acetate and wash with water.
- Dry the organic layer with potassium carbonate, filter, and concentrate to yield the product[3].

Determination of Melting Point

The melting point of **4-Ethoxycarbonylphenylboronic acid** can be determined using a standard melting point apparatus. A small amount of the crystalline powder is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded. Due to decomposition, the melting point is often reported with "(dec.)".

Visualization of Properties and Applications

The following diagram illustrates the relationship between the structure of **4-Ethoxycarbonylphenylboronic acid** and its key properties and applications.



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Caption: Structure, properties, and applications of **4-Ethoxycarbonylphenylboronic acid**.

Safety and Handling

4-Ethoxycarbonylphenylboronic acid is classified as an irritant^[4]. It may cause skin, eye, and respiratory irritation^[6].

Precautionary Statements:

- Prevention: Wash hands thoroughly after handling. Wear protective gloves, clothing, eye, and face protection. Avoid breathing dust. Use only in a well-ventilated area^[7].
- Response:
 - If on skin: Wash with plenty of soap and water^[7].
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing^[7].
 - If inhaled: Remove person to fresh air and keep comfortable for breathing^[7].

- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up[7].
- Disposal: Dispose of contents/container to an approved waste disposal plant[7].

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier[6][7].

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